

# 3-(4-Isopropylphenyl)-2-methylpropanal

## chemical structure and properties database

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### Compound of Interest

Compound Name: 3-(4-Isopropylphenyl)-2-methylpropanal

Cat. No.: B042199

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## An In-depth Technical Guide to 3-(4-Isopropylphenyl)-2-methylpropanal

This guide provides a comprehensive technical overview of **3-(4-Isopropylphenyl)-2-methylpropanal**, a significant aromatic aldehyde. It is intended for researchers, scientists, and professionals in drug development and related fields, offering in-depth information on its chemical identity, properties, synthesis, applications, and safety considerations.

### Introduction and Chemical Identity

**3-(4-Isopropylphenyl)-2-methylpropanal**, widely known in the industry as cyclamen aldehyde, is an aromatic aldehyde valued for its potent and fresh floral scent.<sup>[1]</sup> Its molecular structure consists of a propanal backbone with a methyl group at the alpha position and a 4-isopropylphenyl group at the beta position, which introduces a chiral center.<sup>[1]</sup> While it is a chiral compound, it is most commonly utilized as a racemate in commercial applications.<sup>[2]</sup>

This compound is not found in nature and is synthesized for its diverse applications, primarily in the fragrance and flavor industries.<sup>[2]</sup> It has been a component in various consumer products like soaps, detergents, lotions, and perfumes since the 1920s.<sup>[2]</sup>

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	3-(4-Isopropylphenyl)-2-methylpropanal[2]
Common Names	Cyclamen aldehyde, Cyclamal, p-Isopropyl- $\alpha$ -methylhydrocinnamaldehyde[3][4]
CAS Registry Number	103-95-7[3]
Molecular Formula	C <sub>13</sub> H <sub>18</sub> O[3]
Molecular Weight	190.28 g/mol [1]
InChI	InChI=1S/C13H18O/c1-10(2)13-6-4-12(5-7-13)8-11(3)9-14/h4-7,9-11H,8H2,1-3H3[3]
InChIKey	ZFNVDHOSLNRHNN-UHFFFAOYSA-N[3]
SMILES	<chem>CC(C)c1ccc(cc1)CC(C)C=O</chem> [2]

Below is a diagram illustrating the chemical structure of **3-(4-Isopropylphenyl)-2-methylpropanal**.

Caption: Chemical Structure of **3-(4-Isopropylphenyl)-2-methylpropanal**

## Physicochemical Properties

**3-(4-Isopropylphenyl)-2-methylpropanal** is a colorless to pale yellow liquid with a characteristic strong floral odor.[2][5] Its physical and chemical properties are summarized in the table below.

Table 2: Physicochemical Properties

Property	Value	Source
Appearance	Colorless to yellowish liquid	[2][5]
Odor	Strong floral, fresh, cyclamen-like	[1][5]
Density	0.95 g/mL	[2]
Boiling Point	270 °C (518 °F; 543 K)	[2]
Flash Point	109 °C (228 °F; 382 K)	[2]
Water Solubility	Insoluble	[2][6]
Solubility in other solvents	Soluble in most fixed oils and ethanol; Insoluble in propylene glycol and glycerin	[2][6]
Refractive Index (n <sub>20/D</sub> )	1.505 (lit.)	[6]
Vapor Pressure	0.00881 mmHg at 25°C	[6]

## Synthesis and Manufacturing

The industrial synthesis of **3-(4-Isopropylphenyl)-2-methylpropanal** is primarily achieved through a two-step process involving a crossed-aldol condensation followed by catalytic hydrogenation.[2][5]

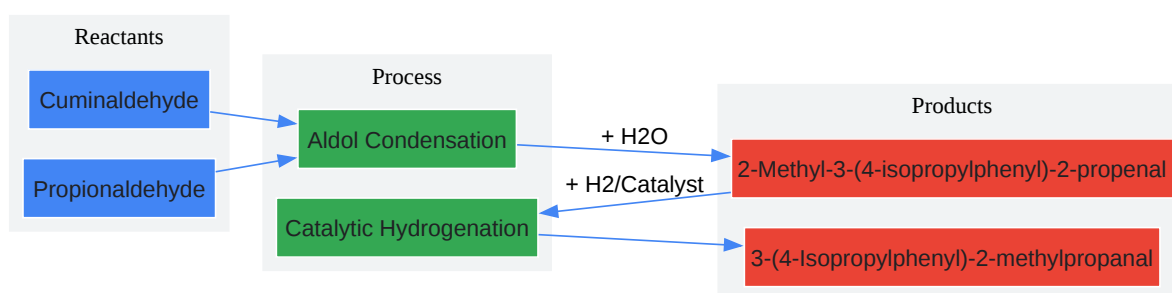
**Step 1: Crossed-Aldol Condensation** The synthesis begins with the base-catalyzed aldol condensation of cuminaldehyde (4-isopropylbenzaldehyde) and propionaldehyde.[5] This reaction forms the  $\alpha,\beta$ -unsaturated aldehyde, 2-methyl-3-(4-isopropylphenyl)-2-propenal. The choice of a strong base, such as sodium hydroxide, is crucial to deprotonate the  $\alpha$ -carbon of propionaldehyde, which then acts as a nucleophile attacking the carbonyl carbon of cuminaldehyde.

**Step 2: Catalytic Hydrogenation** The resulting unsaturated aldehyde undergoes selective catalytic hydrogenation to saturate the carbon-carbon double bond, yielding the final product, **3-(4-Isopropylphenyl)-2-methylpropanal**. [2][5] This step requires careful selection of a

catalyst, such as palladium on alumina, to ensure the double bond is reduced without affecting the aldehyde functional group.[5]

An alternative synthetic route involves the Friedel–Crafts reaction of isopropylbenzene with 2-methylpropenal diacetate.[5]

The following diagram illustrates the primary synthetic pathway.



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Caption: Synthesis of **3-(4-Isopropylphenyl)-2-methylpropanal**

## Applications and Research

The primary application of **3-(4-Isopropylphenyl)-2-methylpropanal** is as a fragrance ingredient in a wide array of consumer products, including perfumes, soaps, detergents, and air care products.[2][7] Its strong and fresh floral scent makes it a valuable component in creating cyclamen and lily-of-the-valley type fragrances.[1][5] It has been granted Generally Recognized as Safe (GRAS) status by the Flavor and Extract Manufacturers Association (FEMA) for use as a flavoring agent in food.[2][8]

Beyond its use in fragrances, this compound serves as a versatile building block in organic synthesis and medicinal chemistry.[1] The reactive aldehyde group allows for various chemical transformations, such as aldol condensations, Wittig reactions, and Grignard reactions, enabling the synthesis of more complex molecules.[1]

Recent preclinical research has highlighted its potential in drug discovery. A succinimide derivative of **3-(4-Isopropylphenyl)-2-methylpropanal** has demonstrated significant cardioprotective and hepatoprotective effects in animal models, suggesting potential for mitigating toxicity induced by chemotherapeutic agents.<sup>[1]</sup> The proposed mechanism for its cardioprotective effects involves the blocking of calcium channels, leading to vasodilation and improved blood flow.<sup>[1]</sup>

## Spectral Data

Spectral analysis is crucial for the identification and characterization of **3-(4-Isopropylphenyl)-2-methylpropanal**. The National Institute of Standards and Technology (NIST) provides reference spectral data for this compound.

Table 3: Available Spectral Data

Spectroscopic Technique	Data Availability	Source
Infrared (IR) Spectrum	Available	<sup>[3]</sup> <sup>[9]</sup>
Mass Spectrum (Electron Ionization)	Available	<sup>[3]</sup> <sup>[9]</sup>
Gas Chromatography	Available	<sup>[3]</sup> <sup>[9]</sup>

Researchers can access this data through the NIST Chemistry WebBook for detailed analysis.<sup>[10]</sup>

## Safety and Toxicology

**3-(4-Isopropylphenyl)-2-methylpropanal** is considered to have low acute toxicity. The acute oral LD50 value in rats was reported as 3.81 g/kg.<sup>[6]</sup><sup>[11]</sup> However, it is known to be a skin irritant and may cause an allergic skin reaction.<sup>[1]</sup><sup>[6]</sup>

GHS Hazard Statements:

- H315: Causes skin irritation<sup>[6]</sup>
- H317: May cause an allergic skin reaction<sup>[12]</sup>

- H411: Toxic to aquatic life with long lasting effects[12]

#### Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray[6]
- P273: Avoid release to the environment[6]
- P280: Wear protective gloves/protective clothing/eye protection/face protection[6]
- P302 + P352: IF ON SKIN: Wash with plenty of water[6]

It is essential to handle this chemical with appropriate personal protective equipment, including gloves and eye protection, in a well-ventilated area.[13][14] For detailed handling and disposal protocols, the Safety Data Sheet (SDS) should be consulted.[1]

## Conclusion

**3-(4-Isopropylphenyl)-2-methylpropanal** is a commercially significant aromatic aldehyde with a well-established role in the fragrance and flavor industries. Its versatile chemical structure also presents opportunities for its use as an intermediate in organic synthesis and as a scaffold in medicinal chemistry research. A thorough understanding of its properties, synthesis, and safety considerations is crucial for its effective and safe application in both industrial and research settings.

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